

Application Notes: Uniconazole P in Plant Tissue Culture and Micropropagation

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Compound of Interest

Compound Name: Uniconazole P

Cat. No.: B1683726

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1. Introduction

Uniconazole P is a highly active triazole-based plant growth regulator (PGR) used to manage plant height and improve crop characteristics.[1][2] Chemically identified as (S)-(+)-uniconazole, it is the more biologically active isomer of uniconazole.[3] Its primary mechanism of action is the inhibition of gibberellin (GA) biosynthesis, which leads to a reduction in cell elongation, resulting in shorter, more compact plants with thicker stems.[2][4][5] In the context of plant tissue culture and micropropagation, **Uniconazole P** is a valuable tool for controlling plantlet morphology, enhancing proliferation, and improving the resilience of plantlets for successful acclimatization. Its activity is reported to be 6-10 times higher than the more commonly used paclobutrazol.[5]

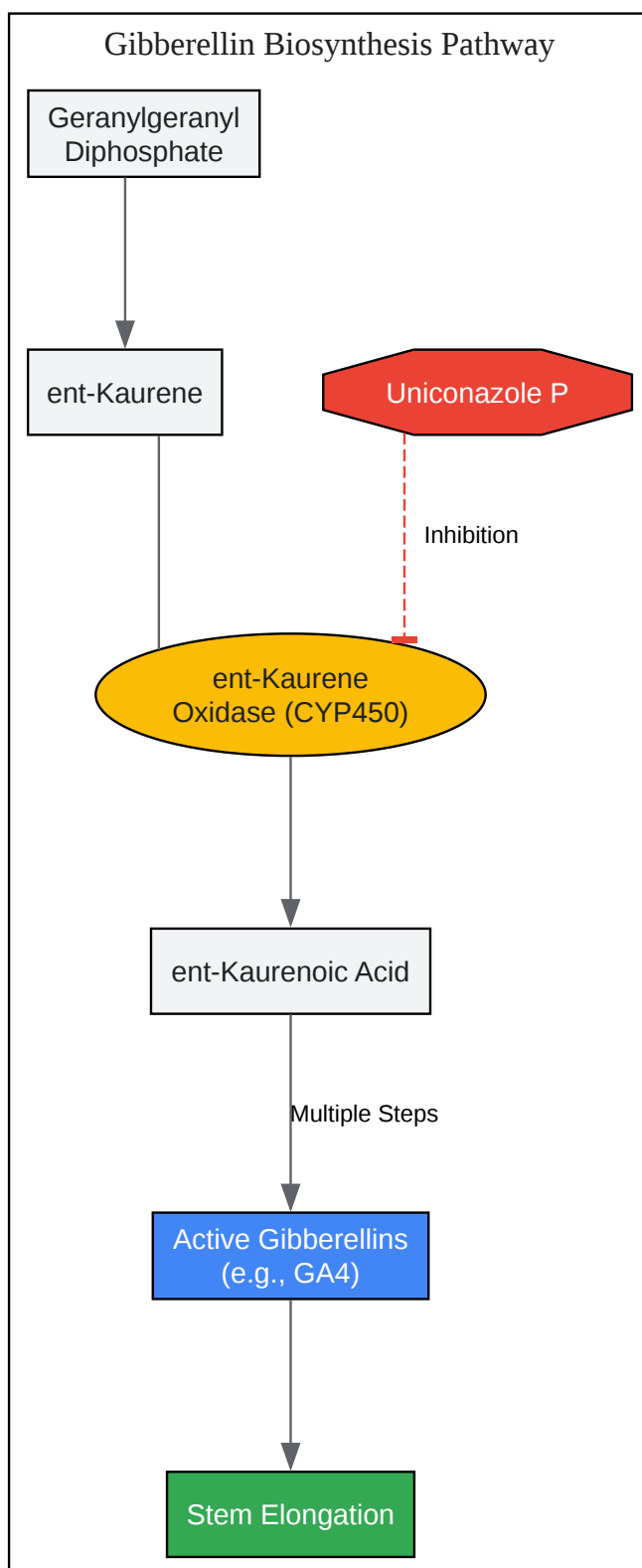
2. Mechanism of Action

Uniconazole P primarily targets the terpenoid biosynthesis pathway, specifically inhibiting the production of gibberellins.[1][4]

- **Inhibition of Gibberellin Biosynthesis:** Gibberellins are crucial for stem elongation. **Uniconazole P** acts as a potent inhibitor of ent-kaurene oxidase, a cytochrome P450 monooxygenase enzyme.[4][6] This enzyme catalyzes critical oxidation steps in the GA biosynthesis pathway. By blocking this enzyme, **Uniconazole P** effectively reduces the levels of biologically active GAs, leading to the characteristic dwarfing effect.[4]

- Modulation of Other Hormones: Beyond its effect on gibberellins, **Uniconazole P** can influence other hormonal pathways. It is a potent inhibitor of abscisic acid (ABA) catabolism by blocking the enzyme ABA 8'-hydroxylase (CYP707A).[7][8][9] This leads to an increase in endogenous ABA levels, a hormone known to play a key role in mediating stress responses, which can enhance a plant's tolerance to drought and other abiotic stresses.[8][10] It can also influence cytokinin (CK) and auxin (IAA) levels, thereby modulating callus proliferation and differentiation.[4][11]

Signaling Pathway Diagram



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Caption: **Uniconazole P** inhibits the enzyme ent-kaurene oxidase, blocking gibberellin synthesis.

3. Key Applications in Micropropagation

- **Control of Hyperhydricity and Shoot Elongation:** **Uniconazole P** effectively reduces internode length, producing sturdy, compact plantlets. This is advantageous in preventing legginess, a common issue in vitro, and makes plantlets easier to handle during subculturing.
- **Enhanced Proliferation:** By suppressing apical dominance, **Uniconazole P** can stimulate the growth of axillary buds, leading to an increased multiplication rate in some species. In yam micropropagation, a concentration of 1.7 μM **Uniconazole P** increased the number of nodes per plantlet.[\[12\]](#)
- **Somatic Embryogenesis:** Studies in cotton have shown that **Uniconazole P** can inhibit the proliferation of non-embryogenic callus and promote the conversion of callus into embryogenic callus (EC), thereby improving regeneration efficiency.[\[11\]](#) This effect is linked to its ability to suppress endogenous auxin and enhance abscisic acid levels.[\[11\]](#)
- **Improved Acclimatization and Stress Tolerance:** Plantlets treated with **Uniconazole P** often exhibit enhanced tolerance to environmental stresses, a critical advantage during the transition from in vitro to ex vitro conditions.[\[5\]](#)[\[13\]](#) This is attributed to physiological changes such as increased chlorophyll content, thicker leaf cuticles, and improved stomatal regulation, partly due to increased ABA levels.[\[5\]](#)[\[8\]](#)[\[10\]](#)

Quantitative Data on Uniconazole P Effects

The optimal concentration of **Uniconazole P** is highly species-dependent and must be determined empirically. The following tables summarize findings from various studies.

Table 1: Effect of **Uniconazole P** on Shoot Proliferation and Development

Plant Species	Explant/Stage	Uniconazole P Concentration	Observed Effects	Reference
Yam (<i>Dioscorea</i> spp.)	Nodal segments	1.7 μ M (~0.5 mg/L)	Increased number of nodes per plantlet (9 nodes vs. 7 in control).	[12]
Cotton (<i>Gossypium hirsutum</i>)	Callus Induction	7 μ M (~2.0 mg/L)	Inhibited callus proliferation but promoted conversion to embryogenic callus.	[11]
Bedding Plants (e.g., Petunia, Marigold)	Seedlings	4-6 ppm (~4-6 mg/L) as foliar spray	Effective height control for vigorous crops.	[14] [15]
Herbaceous Perennials (e.g., Echinacea)	Seedlings	10-15 ppm (~10-15 mg/L) as foliar spray	Required for adequate height control in aggressive species.	[14] [15]

Table 2: Effect of **Uniconazole P** on Acclimatization and Stress Tolerance

Plant Species	Application Method	Uniconazole P Concentration	Observed Effects	Reference
Phalaenopsis Orchid	In vitro treatment	Not specified	Aided in effective in vitro acclimatization.	[13]
Bedding Plants (various)	Foliar Spray	5-20 ppm	Increased tolerance to water stress.	[16]
Hemp (Cannabis sativa L.)	Exogenous application	Not specified	Alleviated decrease in starch content under drought; improved drought tolerance.	[10]
Wheat (Triticum aestivum L.)	Exogenous application	Not specified	Reduced plant height, increased root length, and enhanced relative water content under drought.	[6]

Experimental Protocols

Protocol 1: Preparation of **Uniconazole P** Stock Solution (1 mg/mL)

Uniconazole P is sparingly soluble in water but readily dissolves in organic solvents like ethanol or DMSO.[17]

Materials:

- **Uniconazole P** powder (CAS No. 83657-17-4)[18][19]
- Ethanol (95-100%) or DMSO

- Sterile, purified water (e.g., double-distilled or Milli-Q)
- Sterile volumetric flask (e.g., 50 mL)
- Sterile magnetic stir bar and stir plate
- Sterile filter sterilization unit (0.22 μ m)
- Sterile storage bottles (amber glass recommended)

Procedure:

- Accurately weigh 50 mg of **Uniconazole P** powder and place it into a sterile 50 mL volumetric flask.
- Add a small volume (2-3 mL) of 95% ethanol or DMSO to the flask to completely dissolve the powder.^[17] Gently swirl or place on a stir plate at a low speed.
- Once fully dissolved, slowly add sterile purified water to bring the total volume up to the 50 mL mark. Continue stirring to ensure the solution remains homogenous.
- (Optional but recommended) For absolute sterility, pass the stock solution through a 0.22 μ m syringe filter into a sterile amber bottle.
- Label the bottle clearly with the name ("**Uniconazole P**"), concentration (1 mg/mL), preparation date, and your initials.
- Store the stock solution at -20°C for long-term stability (≥ 4 years) or at 2-4°C for short-term use.^[17]

Protocol 2: General Application in Plant Tissue Culture Medium

This protocol outlines a typical experiment to determine the optimal concentration of **Uniconazole P** for controlling shoot elongation.

Materials:

- Established in vitro shoot cultures of the target plant.

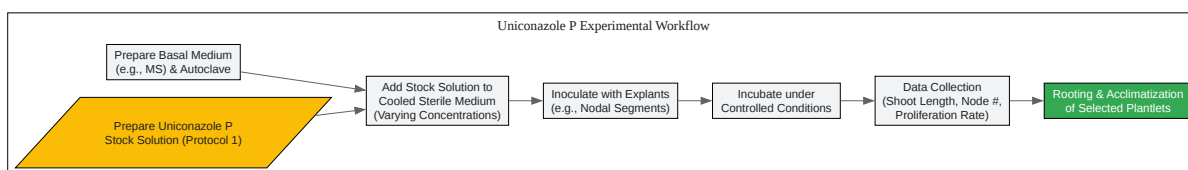
- Basal culture medium appropriate for the species (e.g., MS medium).
- **Uniconazole P** stock solution (1 mg/mL).
- Sterile culture vessels (e.g., test tubes, Magenta™ boxes).
- Standard tissue culture tools and sterile workspace (laminar flow hood).

Procedure:

- Media Preparation: Prepare the basal medium (e.g., MS salts, vitamins, sucrose, and a gelling agent like agar). Adjust the pH before adding agar.
- Autoclaving: Autoclave the medium at 121°C for 15-20 minutes.
- Adding **Uniconazole P**: Allow the autoclaved medium to cool to approximately 50-60°C. Under sterile conditions, add the required volume of the **Uniconazole P** stock solution to achieve the desired final concentrations.
 - Example Concentrations: 0 (control), 0.1, 0.5, 1.0, 2.0, and 5.0 mg/L.
 - Calculation: To get a final concentration of 0.5 mg/L in 1 liter of medium, add 0.5 mL of the 1 mg/mL stock solution.
- Dispensing: Swirl the medium gently but thoroughly to mix, and dispense it into sterile culture vessels. Allow the medium to solidify.
- Inoculation: Excise uniform explants (e.g., single nodes, shoot tips) from healthy, proliferating in vitro cultures and place one explant in each vessel.
- Incubation: Culture the explants under standard growth room conditions (e.g., 25±2°C, 16-hour photoperiod).
- Data Collection: After a set culture period (e.g., 4-6 weeks), record data on parameters such as:
 - Shoot length (cm)

- Number of nodes per shoot
- Number of new shoots (proliferation rate)
- Leaf color and morphology
- Fresh and dry weight (g)
- Analysis: Analyze the data to determine the optimal **Uniconazole P** concentration that provides the desired level of growth control without causing phytotoxicity.

Experimental Workflow Diagram



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Caption: General workflow for testing **Uniconazole P** in a micropropagation system.

4. Important Considerations and Precautions

- Species and Cultivar Specificity: The effective concentration range for **Uniconazole P** can vary significantly between different plant species and even cultivars. Always conduct a preliminary dose-response experiment.
- Phytotoxicity: At high concentrations, **Uniconazole P** can cause excessive stunting, leaf malformation, and delayed flowering.^{[16][20]}

- Persistence: **Uniconazole P** is highly persistent. Its effects can carry over after plantlets are transferred to ex vitro conditions, potentially stunting their growth in the greenhouse or field. [14][15] This can be desirable for maintaining a compact form but detrimental if rapid growth is needed post-transplantation.
- Application Method: The method of application (e.g., incorporated into the medium, foliar spray, or drench) will influence the outcome.[14] For in vitro work, incorporating it into the medium ensures consistent exposure.
- Reversing Over-Application: The effects of excessive application can be partially reversed by applying gibberellins (e.g., GA₃ or a mix of GA₄₊₇).[21]

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References

- 1. chemicalwarehouse.com [chemicalwarehouse.com]
- 2. Page loading... [guidechem.com]
- 3. esslabshop.com [esslabshop.com]
- 4. Frontiers | Uniconazole-mediated growth regulation in *Ophiopogon japonicus*: yield maximization vs. medicinal quality trade-offs [frontiersin.org]
- 5. Effect of Uniconazole Plant Growth Regulator In Agriculture [doraagri.com]
- 6. mdpi.com [mdpi.com]
- 7. Uniconazole - LKT Labs [lktlabs.com]
- 8. academic.oup.com [academic.oup.com]
- 9. Uniconazole | ROS Kinase | P450 | TargetMol [targetmol.com]
- 10. Physiological and transcriptome analyses for assessing the effects of exogenous uniconazole on drought tolerance in hemp (*Cannabis sativa* L.) - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Uniconazole Augments Absciscic Acid in Promoting Somatic Embryogenesis in Cotton (*Gossypium hirsutum* L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. An effective in-vitro acclimatization using uniconazole treatments and ex-vitro adaptation of *Phalaenopsis* orchid [ouci.dntb.gov.ua]
- 14. gpnmag.com [gpnmag.com]
- 15. canr.msu.edu [canr.msu.edu]
- 16. scispace.com [scispace.com]
- 17. cdn.caymanchem.com [cdn.caymanchem.com]
- 18. Uniconazole-P | SIELC Technologies [sielc.com]
- 19. Uniconazole P | C15H18ClN3O | CID 6436639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. Uniconazole - Wikipedia [en.wikipedia.org]
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